

# Application Notes and Protocols: Platinum(II) Cyanide in Thin-Film Devices

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## Compound of Interest

Compound Name: *Platinum(II) cyanide*

Cat. No.: *B12061765*

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These application notes provide a comprehensive overview of the use of **platinum(II) cyanide** and its complexes in the fabrication of advanced thin-film devices. The focus is on applications in Organic Light-Emitting Diodes (OLEDs) and vapochromic chemical sensors, highlighting the unique photophysical properties of these compounds.

## Application in Organic Light-Emitting Diodes (OLEDs)

Platinum(II) complexes, including those with cyanide-containing ligands, are highly effective phosphorescent emitters in OLEDs. Their square-planar geometry and the heavy atom effect of platinum facilitate efficient intersystem crossing, leading to the harvesting of both singlet and triplet excitons and enabling high internal quantum efficiencies.<sup>[1][2][3]</sup> The emission color and efficiency of these OLEDs can be tuned by modifying the ligands attached to the platinum center.<sup>[1][4][5]</sup>

## Quantitative Performance Data of OLEDs with Platinum(II) Emitters

The following tables summarize the performance of various OLEDs incorporating platinum(II) complexes as the emissive dopant.

Table 1: Performance of Blue-Green to Red Emitting OLEDs[4][5]

Emitter Complex	Emission Color	Maximum Luminous Efficiency (cd A <sup>-1</sup> )	Maximum Power Efficiency (lm W <sup>-1</sup> )
2-(4-trifluoromethylphenyl)-5,6,7,8-tetrahydroquinoline based Pt(II) complex	Blue-Green to Yellow-Green	4.88	4.65
Phenylisoquinoline based Pt(II) complex	Red	4.71	5.12

Table 2: Performance of High-Efficiency Orange and Yellow Emitting OLEDs[2][6]

Emitter Complex	Emission Color	External Quantum Efficiency (EQE) (%)	Current Efficiency (CE) (cd A <sup>-1</sup> )	Power Efficiency (PE) (lm W <sup>-1</sup> )	Maximum Brightness (cd m <sup>-2</sup> )
Complex 8 (unspecified structure)	Orange-Red	19.0	21.0	15.5	43,000
Complex 9 (unspecified structure)	Yellow	7.1	21.0	11.3	5,100
Pt-DPM	Orange	9.67	23.67	-	26,670
Pt-DPT	Orange	16.94	44.66	-	54,918
Non-doped Pt-DPT	Orange	-	9.56	-	10,873

Table 3: Performance of High-Efficiency Deep-Blue Phosphorescent OLEDs[7]

Device Type	FWHM (nm)	Maximum Brightness (cd m <sup>-2</sup> )	Maximum EQE (%)	EQE at 1000 cd m <sup>-2</sup> (%)	Half-Lifetime at 1000 cd m <sup>-2</sup> (h)
Bottom-emitting	17.1	48,968	31.3	31.3	-
Top-emitting	13.1	-	49.5	46.4	670

Table 4: Performance of White OLEDs (WOLEDs)[8]

Device	Emission	CIE (x, y)	CRI	Maximum EQE (%)
Hyb W1	Warm White	(0.41, 0.31)	86	12.9
Hyb W2	Purplish Blue White	(0.30, 0.31)	84	10.5
Hyb W3	Authentic White	(0.35, 0.32)	88	13.7

## Experimental Protocol: Fabrication of a Solution-Processed Multilayer OLED

This protocol describes a general procedure for the fabrication of a solution-processed OLED using a phosphorescent platinum(II) complex as the emitter.

Materials:

- Indium tin oxide (ITO)-coated glass substrates
- Poly(3,4-ethylenedioxythiophene):poly(styrenesulfonate) (PEDOT:PSS) solution
- Host material (e.g., a carbazole-based polymer)
- Phosphorescent platinum(II) complex

- Electron-transporting material (e.g., 1,3,5-tris(N-phenylbenzimidazol-2-yl)benzene - TPBi)
- Cathode material (e.g., LiF/Al)
- Organic solvents (e.g., chlorobenzene, toluene)
- Deionized water
- Nitrogen gas (for glovebox and drying)

#### Equipment:

- Spin-coater
- Glovebox with an inert atmosphere (<1 ppm O<sub>2</sub>, <1 ppm H<sub>2</sub>O)
- Thermal evaporator
- UV-ozone cleaner
- Hotplate
- Source meter and photometer for device characterization

#### Protocol:

- Substrate Cleaning:
  - Clean the ITO-coated glass substrates sequentially with deionized water, acetone, and isopropanol in an ultrasonic bath for 15 minutes each.
  - Dry the substrates with a stream of nitrogen gas.
  - Treat the substrates with UV-ozone for 10 minutes to improve the work function of the ITO and enhance hole injection.
- Hole-Injection Layer (HIL) Deposition:
  - Transfer the cleaned substrates into the glovebox.

- Spin-coat a thin layer of PEDOT:PSS solution onto the ITO surface. A typical spin-coating speed is 3000-5000 rpm for 30-60 seconds.
- Anneal the substrates on a hotplate at 120-150°C for 10-15 minutes to remove residual water.
- Emissive Layer (EML) Deposition:
  - Prepare a solution of the host material and the platinum(II) complex dopant in an appropriate organic solvent (e.g., chlorobenzene). The doping concentration typically ranges from 1 to 20 wt%.
  - Spin-coat the EML solution on top of the HIL. The spin-coating speed will determine the thickness of the layer and should be optimized for the specific materials used.
  - Anneal the substrates at a suitable temperature (e.g., 80-100°C) to remove the solvent.
- Electron-Transporting Layer (ETL) and Cathode Deposition:
  - Transfer the substrates to a thermal evaporator.
  - Deposit the electron-transporting layer (e.g., TPBi) by thermal evaporation under high vacuum ( $<10^{-6}$  Torr). The thickness is typically 20-50 nm.
  - Sequentially deposit a thin layer of LiF (0.5-1 nm) and a thicker layer of Al (100-150 nm) to form the cathode without breaking the vacuum.
- Encapsulation and Characterization:
  - Encapsulate the device using a UV-curable epoxy and a glass slide to protect it from atmospheric moisture and oxygen.
  - Characterize the current density-voltage-luminance (J-V-L) characteristics, electroluminescence spectra, and efficiency of the fabricated OLED.

Diagram: OLED Fabrication Workflow



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Caption: Workflow for the fabrication of a solution-processed OLED.

Diagram: Typical OLED Device Structure

Cathode (e.g., Al)

Electron Injection Layer (e.g., LiF)

Electron Transport Layer (ETL)

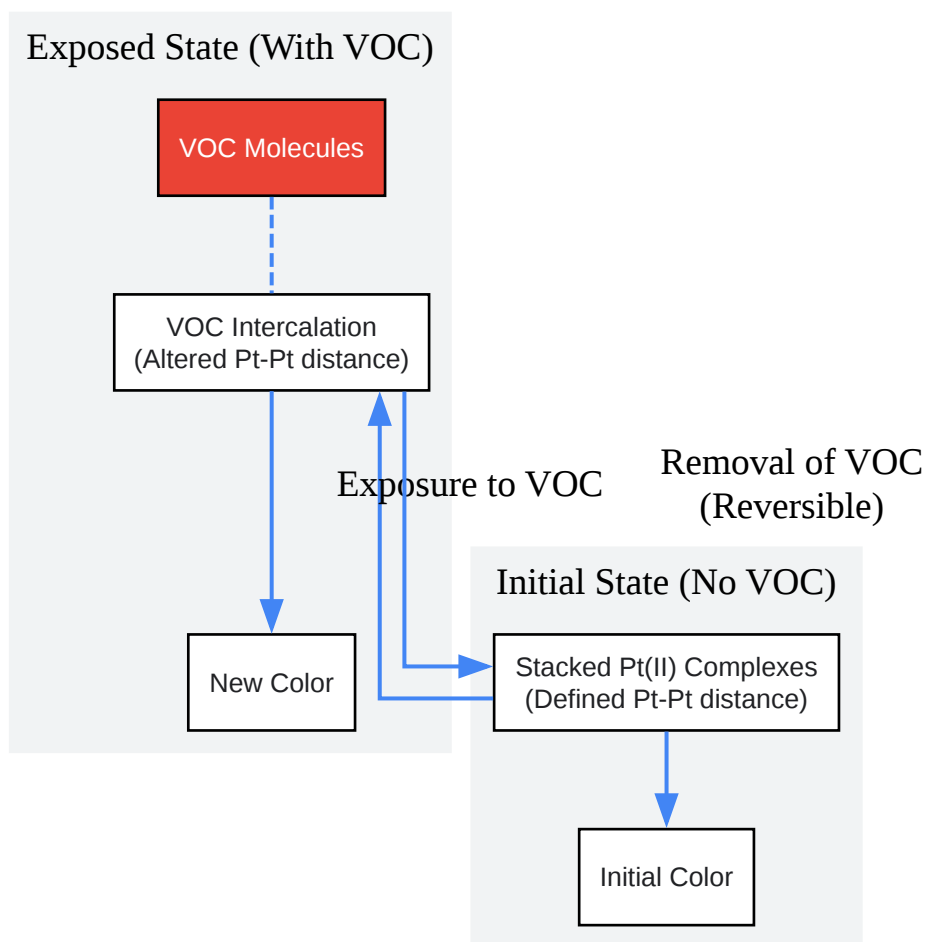
Emissive Layer (EML)  
Host doped with Pt(II) complex

Hole Transport Layer (HTL)

Hole Injection Layer (HIL)  
(e.g., PEDOT:PSS)

Anode (e.g., ITO)

Substrate (Glass)



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